

Introduction: The Persistent Legacy of Polychlorinated Biphenyls

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Compound of Interest

Compound Name: 2,3,3'-Trichlorobiphenyl

Cat. No.: B164848

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Polychlorinated biphenyls (PCBs) are a class of synthetic organochlorine compounds that were extensively manufactured for a variety of industrial applications, including as dielectric and coolant fluids in electrical equipment, heat transfer fluids, and plasticizers.[1] Their chemical stability, low flammability, and insulating properties made them commercially valuable. However, these same properties contribute to their extreme persistence in the environment.[2] The discovery of their environmental toxicity and classification as persistent organic pollutants (POPs) led to a ban on their production in many countries, including the United States in 1979. [1][3]

This guide focuses specifically on **2,3,3'-Trichlorobiphenyl**, designated as PCB 20 according to the IUPAC numbering system.[4][5] As a lower-chlorinated congener, PCB 20 exhibits distinct environmental behaviors compared to its more highly chlorinated counterparts, influencing its transport, fate, and potential for bioaccumulation. Understanding the lifecycle of this specific congener is critical for assessing environmental contamination, modeling its distribution, and developing effective remediation strategies.

Part 1: Environmental Sources and Release Mechanisms

The presence of PCB 20 in the environment is a direct consequence of both historical industrial production and ongoing secondary releases. Unlike some congeners that are known to be inadvertently produced in modern manufacturing processes, the primary origin of PCB 20 is linked to legacy contamination.

Historical Production as a Component of Commercial Mixtures

PCBs were not manufactured as individual congeners but as complex technical mixtures known by trade names such as Aroclor (USA), Clophen (Germany), and Kanechlor (Japan).[6] These mixtures contained a range of PCB congeners with varying degrees of chlorination.[7] Lower-chlorinated mixtures, such as Aroclor 1221 and 1232, would have contained **2,3,3'-Trichlorobiphenyl** as one of many components. Therefore, the initial release into the environment occurred through the manufacturing, use, and disposal of these Aroclor products.

Current and Ongoing Environmental Releases

Although their production is banned, significant reservoirs of PCBs remain in the environment and in older equipment, leading to ongoing releases.[1][8]

- **Leakage from In-Service and Stored Equipment:** Electrical transformers, capacitors, and other equipment manufactured before the 1979 ban may still contain PCBs.[1][3] Gradual leaks, spills during maintenance, or improper decommissioning of this equipment can release PCB 20 into soil and water.
- **Leaching from Landfills and Waste Sites:** Improper disposal of PCB-containing consumer products and industrial wastes in municipal or hazardous waste landfills is a major secondary source.[3] Over time, PCBs can leach from these sites, contaminating surrounding soil, groundwater, and surface water.
- **Volatilization from Contaminated Media:** PCBs can cycle between different environmental compartments.[8] PCB 20 that is present in contaminated soils or water bodies can volatilize into the atmosphere and be redistributed over wide areas.[3][8]
- **Combustion Processes:** The incineration of municipal and industrial waste containing residual PCBs can lead to their release into the atmosphere.[3]

Formation via Transformation of Other PCBs

An important environmental source of lower-chlorinated congeners like PCB 20 is the degradation of more highly chlorinated PCBs. In anaerobic (oxygen-deficient) environments, such as deep sediments, microorganisms can progressively remove chlorine atoms from the

biphenyl structure in a process called reductive dechlorination.[9][10][11] This process can transform higher-chlorinated, less mobile congeners into lower-chlorinated congeners, including PCB 20, which may then become more mobile or bioavailable.

Part 2: Environmental Fate, Transport, and Partitioning

The environmental fate of PCB 20 is dictated by its specific physicochemical properties, which control its movement and distribution across air, water, soil, and biota. As a trichlorobiphenyl, it occupies a middle ground in terms of volatility and lipophilicity compared to the full range of PCB congeners.

Physicochemical Properties of PCB 20

A compound's behavior is a direct result of its chemical structure. The key properties for PCB 20 are summarized below.

| Property | Value | Implication for Environmental Fate |
|---|--|---|
| IUPAC Name | 2,3,3'-Trichlorobiphenyl | Defines the specific arrangement of chlorine atoms. |
| CAS Registry Number | 38444-84-7[5] | Unique chemical identifier. |
| Molecular Formula | C ₁₂ H ₇ Cl ₃ [5][12] | |
| Molecular Weight | 257.5 g/mol [12] | Influences diffusion and transport. |
| Log K _{ow} (Octanol-Water Partition Coefficient) | ~5.9 (Estimated)[13] | High value indicates strong lipophilicity, leading to partitioning into organic matter and fatty tissues. |
| Water Solubility | Low | Poorly soluble in water, prefers to adsorb to particles and sediment.[2] |
| Vapor Pressure | Relatively Low, but higher than heavily chlorinated PCBs | Allows for volatilization from soil and water surfaces, facilitating atmospheric transport.[9] |

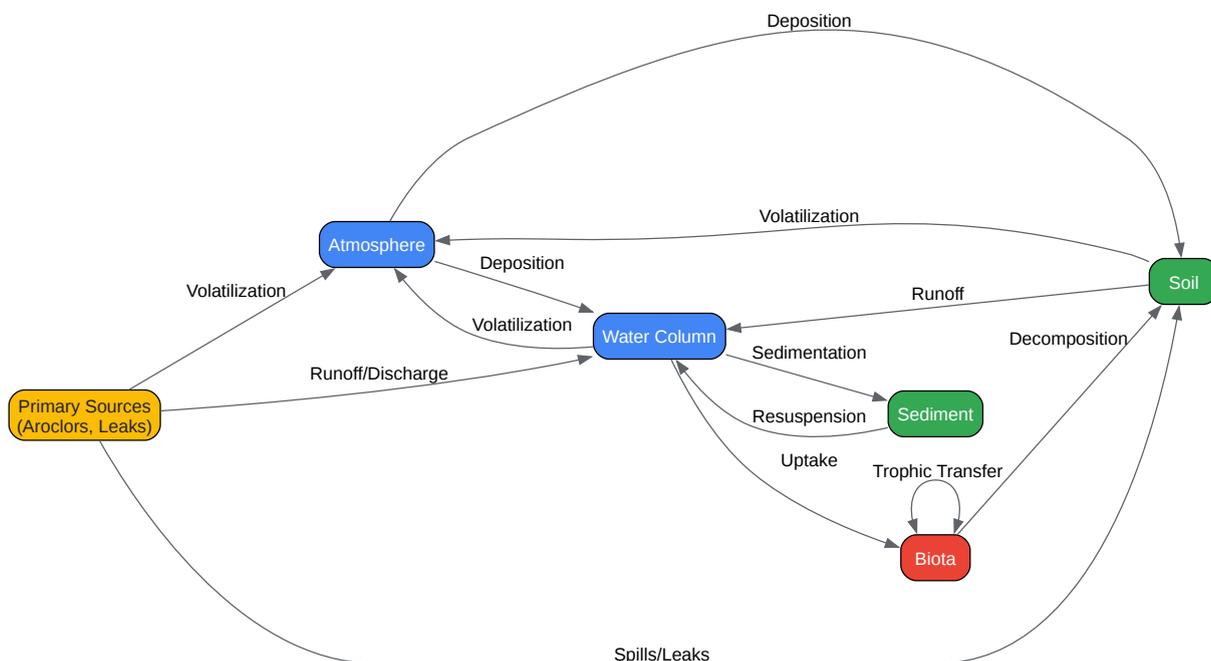
Environmental Partitioning and Long-Range Transport

The journey of PCB 20 through the environment is a continuous cycle of partitioning between different media.

- **Atmosphere:** Due to its moderate volatility, PCB 20 can be released into the atmosphere from contaminated surfaces.[8] Once airborne, it can be transported over vast distances before being redeposited onto land or water through wet (rain, snow) or dry deposition.[3] This capacity for long-range atmospheric transport is why PCBs are found in remote regions like the Arctic, far from their original sources.[3]
- **Water:** In aquatic systems, PCB 20's low water solubility means it preferentially adsorbs to suspended organic particles and settles into the sediment.[8] A smaller fraction remains

dissolved in the water column, where it is available for uptake by aquatic organisms or for volatilization to the atmosphere.

- **Soil and Sediment:** Sediments are the primary sink for PCBs in aquatic environments.^[11] Due to its high lipophilicity (high Log K_{ow}), PCB 20 binds strongly to the organic carbon fraction of soil and sediment, making it highly persistent in these compartments.^{[2][8]} This sequestration reduces its immediate bioavailability but creates a long-term reservoir for potential future release.



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Environmental cycling and transport pathways for PCB 20.

Bioaccumulation and Biomagnification

The most significant ecological threat posed by PCBs stems from their behavior within living organisms.

- **Bioaccumulation:** Because PCB 20 is lipophilic ("fat-loving"), it is readily absorbed by organisms from their environment (water, soil) and diet, and it accumulates in fatty tissues at concentrations much higher than in the surrounding medium.[\[2\]](#)[\[9\]](#)
- **Biomagnification:** As contaminated organisms are consumed by others higher up the food chain, the concentration of PCB 20 increases at each successive trophic level.[\[1\]](#)[\[8\]](#) This process leads to the highest concentrations in top predators, including fish, marine mammals, birds of prey, and humans.[\[9\]](#) While less chlorinated congeners can sometimes be metabolized and excreted more readily than highly chlorinated ones, they still pose a significant risk of biomagnification.[\[9\]](#)[\[14\]](#)

Part 3: Degradation and Transformation Pathways

Despite their persistence, PCBs are not entirely inert. They undergo slow transformation through biotic and abiotic processes that alter their structure and toxicity.

Biotic Degradation

Microorganisms have evolved pathways to degrade PCBs, although the effectiveness varies greatly with the PCB congener and environmental conditions.

- **Anaerobic Reductive Dechlorination:** In oxygen-poor environments like buried sediments, anaerobic bacteria are the key players in PCB degradation.[\[11\]](#) They use PCBs as electron acceptors, removing chlorine atoms from the biphenyl rings. This process typically targets meta and para positioned chlorines first, transforming highly chlorinated PCBs into lower-chlorinated congeners, which can include PCB 20.[\[10\]](#)[\[11\]](#)
- **Aerobic Oxidation:** In oxygen-rich environments (e.g., surface soils and water), aerobic bacteria can degrade PCBs through an oxidative pathway.[\[15\]](#) The process is initiated by a biphenyl dioxygenase enzyme, which inserts two hydroxyl groups onto the biphenyl rings. This is followed by ring cleavage, ultimately breaking the PCB down into chlorobenzoic acids, which can be further mineralized by other bacteria.[\[15\]](#)[\[16\]](#) This pathway is generally more effective for PCBs with fewer chlorine atoms, like PCB 20, especially those with adjacent non-chlorinated carbon atoms.[\[9\]](#)[\[17\]](#)

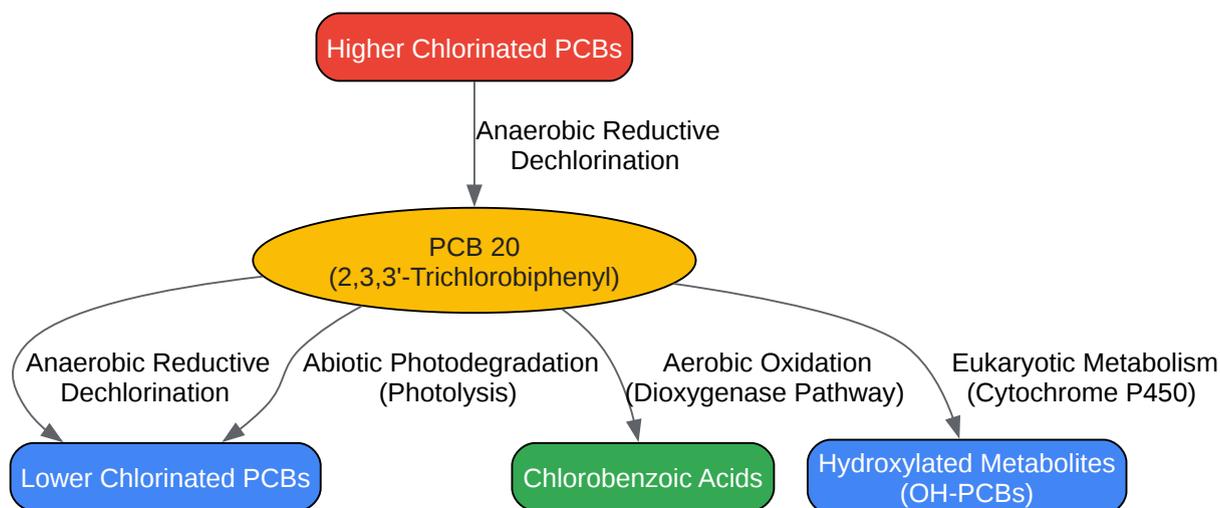
Abiotic Degradation

Non-biological processes also contribute to the breakdown of PCB 20 in the environment.

- **Photodegradation:** Sunlight, particularly in the UV spectrum, can directly break the carbon-chlorine bonds on the PCB molecule, a process known as direct photolysis.^{[18][19]} In natural waters, this process is often enhanced by dissolved organic matter (DOM), which absorbs sunlight and produces reactive species (e.g., hydroxyl radicals, singlet oxygen) that can then attack and degrade the PCB molecule (indirect photolysis).^{[18][20][21]} Photodegradation is a significant pathway for the removal of PCBs from sunlit surface waters.

Metabolic Transformation in Eukaryotes

When taken up by higher organisms, including fish, birds, and mammals, PCBs can be metabolized by enzymes such as the cytochrome P450 system.^[1] This process typically involves oxidation, adding a hydroxyl (-OH) group to the biphenyl structure to form hydroxylated PCBs (OH-PCBs).^{[22][23]} This transformation generally makes the compound more water-soluble, facilitating its excretion. However, some of these metabolites can be more toxic than the parent PCB compound.



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Standard workflow for the analysis of PCB 20 in environmental samples.

Step-by-Step Experimental Protocol

The following describes a generalized protocol based on established EPA methods (e.g., Method 8082A) and common laboratory practices. [24] 1. Sample Collection and Storage:

- **Causality:** The primary goal is to obtain a representative sample without introducing external contamination. [25]* **Protocol:** Use pre-cleaned glass containers with Teflon-lined caps. Water samples are typically collected as 1L grab samples. Soil and sediment are collected with stainless steel tools. Biota samples are wrapped in aluminum foil. All samples should be stored cool (4°C) and in the dark to prevent degradation.

2. Extraction:

- Causality: To quantitatively transfer PCB 20 from the solid or aqueous sample matrix into an organic solvent.
- Protocol:
 - Water: Solid-Phase Extraction (SPE) is common. [26]Water is passed through a C18 cartridge, which adsorbs the PCBs. The PCBs are then eluted from the cartridge with a small volume of organic solvent (e.g., hexane/acetone).
 - Soil/Sediment/Biota: Soxhlet extraction is a robust method. The sample is mixed with a drying agent (e.g., sodium sulfate) and extracted with a solvent like hexane/acetone for 16-24 hours. [25]
- 3. Cleanup and Fractionation:
 - Causality: Environmental extracts contain many compounds (lipids, pigments, other pollutants) that can interfere with GC analysis. [25]Cleanup removes these interferences.
 - Protocol: The solvent extract is concentrated and passed through a chromatography column packed with an adsorbent like Florisil or silica gel. [24][25]A specific solvent or solvent mixture is used to elute the PCBs while retaining interfering compounds on the column. This step is critical for achieving low detection limits.

4. Instrumental Analysis:

- Causality: To separate PCB 20 from other PCB congeners and accurately measure its concentration.
- Protocol:
 - Gas Chromatography (GC): The cleaned extract is injected into a gas chromatograph equipped with a high-resolution capillary column (e.g., HP-5). [11][25]The column separates the different PCB congeners based on their boiling points and interaction with the column's stationary phase.
 - Detection:
 - Electron Capture Detector (ECD): Highly sensitive to halogenated compounds, making it ideal for routine PCB analysis. [24][27]Identification is based on matching the retention

time of the peak to that of a certified PCB 20 standard.

- Mass Spectrometry (MS): Provides definitive confirmation of identity by measuring the mass-to-charge ratio of the molecule and its fragments. [26] It is more specific than ECD and is considered the gold standard for confirmation. [7] 5. Quantification:
- Causality: To determine the precise concentration of PCB 20 in the original sample.
- Protocol: The instrument is calibrated using certified reference standards of **2,3,3'-trichlorobiphenyl** at several known concentrations to create a calibration curve. [24] The concentration in the sample is calculated by comparing the peak area from the sample analysis to this calibration curve. Internal and surrogate standards are used throughout the process to monitor and correct for any analytical losses. [24]

Conclusion

2,3,3'-Trichlorobiphenyl (PCB 20) is a persistent and globally distributed environmental contaminant. Its primary sources are legacy commercial PCB mixtures and the ongoing release from aging equipment and contaminated sites. Its environmental fate is characterized by a dynamic cycle of partitioning between air, water, and soil, with long-range atmospheric transport enabling its distribution to remote ecosystems. Due to its lipophilic nature, PCB 20 readily bioaccumulates in organisms and biomagnifies through food webs, posing a risk to ecological and human health. While it undergoes slow degradation via microbial and photochemical pathways, its persistence necessitates continuous monitoring. The robust analytical methods developed for its detection allow scientists to track its presence in the environment, understand its fate, and inform policies aimed at mitigating the long-term impact of these legacy pollutants.

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